

# A Technical Guide to 5-Hexen-2-ol: Properties, Synthesis, and Biological Significance

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## Compound of Interest

Compound Name: 5-Hexen-2-OL

Cat. No.: B1606890

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-hexen-2-ol**, a secondary alcohol with significant applications in chemical synthesis and potential relevance in drug discovery. This document details its chemical identity, physical properties, a representative synthetic protocol, and known biological activities, offering valuable information for researchers in organic chemistry and medicinal chemistry.

## Chemical Identity and Properties

**5-Hexen-2-ol**, systematically named hex-5-en-2-ol according to IUPAC nomenclature, is a chiral organic compound.<sup>[1]</sup> It exists as a racemic mixture and as two distinct enantiomers, (S)-(+)-**5-hexen-2-ol** and (R)-(-)-**5-hexen-2-ol**. The Chemical Abstracts Service (CAS) has assigned the following registry numbers:

- Racemic **5-Hexen-2-ol**: 626-94-8<sup>[1][2][3][4][5]</sup>
- (S)-(+)-**5-Hexen-2-ol**: 17397-24-9<sup>[6]</sup>
- (R)-(-)-**5-Hexen-2-ol**: 17397-29-4<sup>[7]</sup>

A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Properties of **5-Hexen-2-ol**

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	100.16 g/mol	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	130-131 °C	<a href="#">[7]</a>
Density	0.828 g/mL at 25 °C	<a href="#">[7]</a>
Refractive Index (n <sub>20/D</sub> )	1.4320	<a href="#">[7]</a>
Flash Point	43.33 °C (closed cup)	<a href="#">[7]</a>
logP (Octanol/Water Partition Coefficient)	1.333 (calculated)	<a href="#">[7]</a>
Vapor Pressure	2.58 mmHg at 25 °C (estimated)	<a href="#">[8]</a>

## Synthesis of 5-Hexen-2-ol: An Experimental Protocol

The synthesis of **5-hexen-2-ol** can be achieved through various organic synthesis routes. A common approach involves the nucleophilic addition of an allyl organometallic reagent to an appropriate epoxide. The following protocol describes the synthesis of **(S)-5-hexen-2-ol** from **(S)-propylene oxide** and **allylmagnesium bromide**.

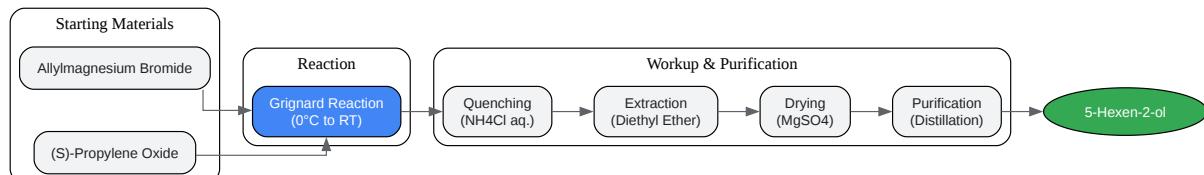
### Materials:

- **(S)-(-)-Propylene oxide**
- **Allylmagnesium bromide solution**
- **Anhydrous diethyl ether**
- **Saturated aqueous ammonium chloride solution**
- **Anhydrous magnesium sulfate**

- Round-bottom flask
- Addition funnel
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

## Procedure:

- Reaction Setup: A dry, three-necked round-bottom flask equipped with a magnetic stirrer, an addition funnel, and a nitrogen inlet is charged with a solution of allylmagnesium bromide in anhydrous diethyl ether under a nitrogen atmosphere.
- Cooling: The flask is cooled to 0 °C using an ice bath.
- Addition of Epoxide: (S)-(-)-Propylene oxide, dissolved in anhydrous diethyl ether, is added dropwise to the stirred Grignard reagent solution via the addition funnel. The rate of addition is controlled to maintain the reaction temperature below 5 °C.
- Reaction: After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and is stirred for an additional 12 hours.
- Quenching: The reaction is carefully quenched by the slow, dropwise addition of a saturated aqueous ammonium chloride solution while cooling the flask in an ice bath.
- Extraction: The resulting mixture is transferred to a separatory funnel. The aqueous layer is separated and extracted twice with diethyl ether.
- Washing and Drying: The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- Purification: The solvent is removed under reduced pressure using a rotary evaporator. The crude product is then purified by fractional distillation to yield **(S)-5-hexen-2-ol**.



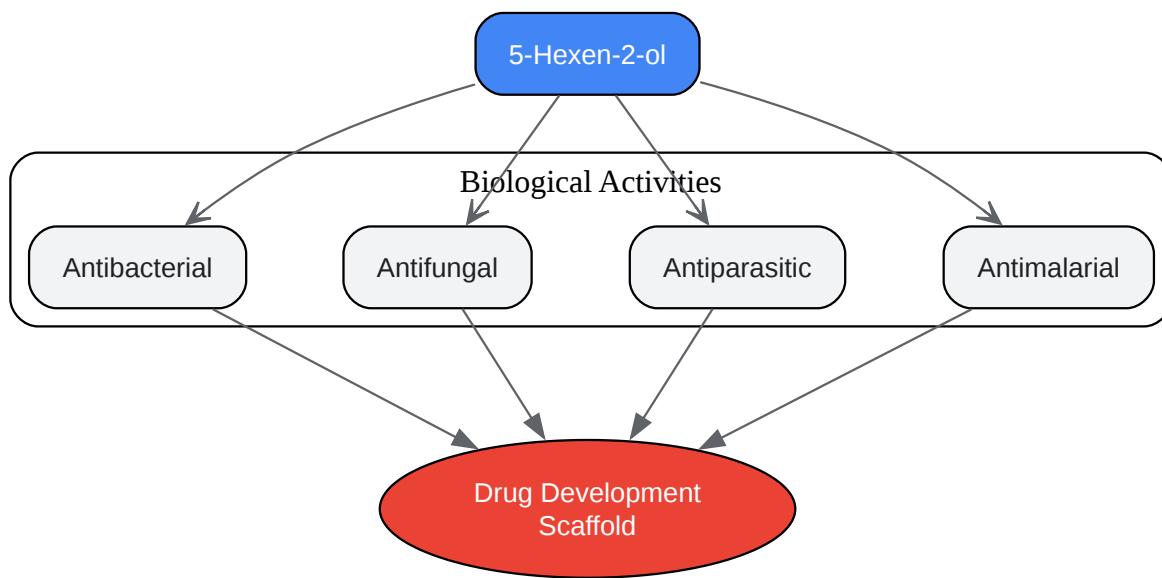
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A schematic workflow for the synthesis of **5-Hexen-2-ol**.

## Biological Activity and Significance

**5-Hexen-2-ol** has been identified as a constituent of various natural products.<sup>[6]</sup> Research has indicated that this compound possesses a broad spectrum of biological activities, including antibacterial, antifungal, antiparasitic, and antimalarial properties.<sup>[6]</sup> For instance, it has been shown to inhibit the growth of *Penicillium* by competitively inhibiting ergosterol biosynthesis.<sup>[6]</sup> This range of biological activities makes **5-hexen-2-ol** and its derivatives interesting scaffolds for the development of new therapeutic agents.

The chiral nature of **5-hexen-2-ol** is also of significant interest in drug development, as enantiomers of a chiral drug can exhibit different pharmacological activities and metabolic fates. The availability of synthetic routes to enantiomerically pure forms of **5-hexen-2-ol** is therefore crucial for structure-activity relationship (SAR) studies and the development of stereospecific drugs.



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Biological activities of **5-Hexen-2-ol** and its relevance.

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